

Application Notes and Protocols for Using Neodymium Isotopes to Model Crustal Evolution

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Compound of Interest

Compound Name: Neodymium-142

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These application notes provide a comprehensive overview and detailed protocols for utilizing Neodymium (Nd) isotope analysis in the study of crustal evolution. The long-lived Samarium-147 (^{147}Sm) to Neodymium-143 (^{143}Nd) decay system is a powerful tool for dating ancient rocks and tracing the origin and history of crustal materials.^[1] This methodology is critical for understanding the processes of crust formation, differentiation, and recycling throughout Earth's history.

Introduction to the Sm-Nd Isotope System

The Sm-Nd isotopic system is based on the alpha decay of ^{147}Sm to ^{143}Nd , with a half-life of approximately 106 billion years.^[1] This long half-life makes it particularly suitable for dating very old geological materials. The key principle is that the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio in a rock or mineral increases over time as a function of its Sm/Nd ratio. By measuring the present-day $^{143}\text{Nd}/^{144}\text{Nd}$ and $^{147}\text{Sm}/^{144}\text{Nd}$ ratios, the age of the rock can be determined using the isochron method.^[1]

Beyond dating, Nd isotopes serve as powerful tracers of petrogenetic processes. The isotopic composition of Nd in a magma is inherited from its source region. Therefore, by comparing the Nd isotopic signature of a rock to that of different mantle and crustal reservoirs, we can deduce its origin and subsequent evolution, including processes like crustal contamination.

Key Concepts in Nd Isotope Geochemistry

Epsilon Nd (ϵ Nd)

The ϵ Nd notation expresses the deviation of the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of a sample at the time of its formation from that of a reference reservoir, the Chondritic Uniform Reservoir (CHUR), at the same time.^[1] CHUR represents the primitive, undifferentiated mantle of the Earth.

The formula for calculating ϵ Nd is:

$$\epsilon\text{Nd}(t) = [(^{143}\text{Nd}/^{144}\text{Nd})_i / (^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t) - 1] * 10,000$$

where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_i$ is the initial ratio of the sample.
- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t)$ is the ratio of CHUR at time 't'.
- Positive $\epsilon\text{Nd}(t)$ values indicate that the magma source was depleted in light rare earth elements (LREEs) relative to CHUR, characteristic of the depleted mantle.
- Negative $\epsilon\text{Nd}(t)$ values suggest the magma was derived from or contaminated by older continental crust, which is enriched in LREEs.^[1]
- $\epsilon\text{Nd}(t)$ values close to zero imply a source similar to the primitive mantle.

Model Ages (TDM)

Nd model ages provide an estimate of the time when the crustal material of a rock was originally extracted from the mantle.^[2] The most commonly used model is the depleted mantle model age (TDM), which calculates the time at which the Nd isotopic composition of the rock was identical to that of the depleted mantle.^[2] This is a powerful tool for "seeing through" later geological events like metamorphism and erosion to determine the crust-formation age.^[2]

Data Presentation: Comparative Isotopic Signatures

The following tables summarize typical ϵ Nd and TDM values for various crustal and mantle reservoirs. These values are essential for interpreting the source and history of studied rock samples.

Reservoir/Rock Type	Typical $\epsilon\text{Nd}(t)$ Range	Typical TDM Range (Ga)	References
Depleted Mantle (Modern)	+8 to +12	N/A	[1]
Archean Cratons	-2 to -10 (at time of formation)	2.5 - 4.0	[3][4]
Juvenile Crust	+5 to +10 (at time of formation)	0.5 - 1.5	[5][6][7]
Recycled Oceanic Crust	Variable, can be positive or negative	Variable	[8]
S-type Granites	-6 to -10	>1.4	[9]
I-type Granites	+0.4 to -9	Variable	[9]

Experimental Protocols

The following is a generalized protocol for Sm-Nd isotope analysis. It is crucial to perform all procedures in an ultra-clean laboratory to minimize contamination.[1]

Sample Preparation and Digestion

- Sample Selection and Crushing: Select fresh, unaltered rock samples. Remove any weathered surfaces. Crush the sample to a fine powder using a clean agate mortar and pestle.
- Digestion:
 - Weigh approximately 100-200 mg of the powdered sample into a clean Teflon beaker.
 - Add a calibrated ^{149}Sm - ^{150}Nd spike solution for isotope dilution analysis.
 - Add a mixture of concentrated HF and HNO_3 (typically in a 4:1 ratio).
 - Seal the beaker and heat on a hot plate at $\sim 130^\circ\text{C}$ for at least 48 hours, or until the sample is completely dissolved.[10]

- Evaporate the solution to dryness.
- Add concentrated HNO_3 and evaporate to dryness again to remove fluorides.
- Dissolve the residue in 6M HCl .[\[10\]](#)

Chemical Separation of Sm and Nd using Ion Exchange Chromatography

This is a multi-step process to separate Sm and Nd from other elements that could interfere with mass spectrometric analysis.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Primary Cation Exchange Chromatography:
 - Prepare a column with a cation exchange resin (e.g., AG50W-X8).
 - Load the dissolved sample onto the column.
 - Elute the major elements with 2.5M HCl .
 - Elute the Rare Earth Elements (REEs) with 6M HCl .
- Secondary Separation of Sm and Nd:
 - Prepare a column with a resin specifically designed for separating REEs (e.g., Ln Resin).
 - Load the collected REE fraction onto the column.
 - Elute with dilute HCl of varying molarities to selectively collect the Nd and Sm fractions. For example, Nd can be eluted with 0.25M HCl , followed by the elution of Sm with a slightly higher concentration of HCl . The exact molarities and volumes will depend on the specific resin and column setup.[\[11\]](#)[\[12\]](#)

Mass Spectrometry

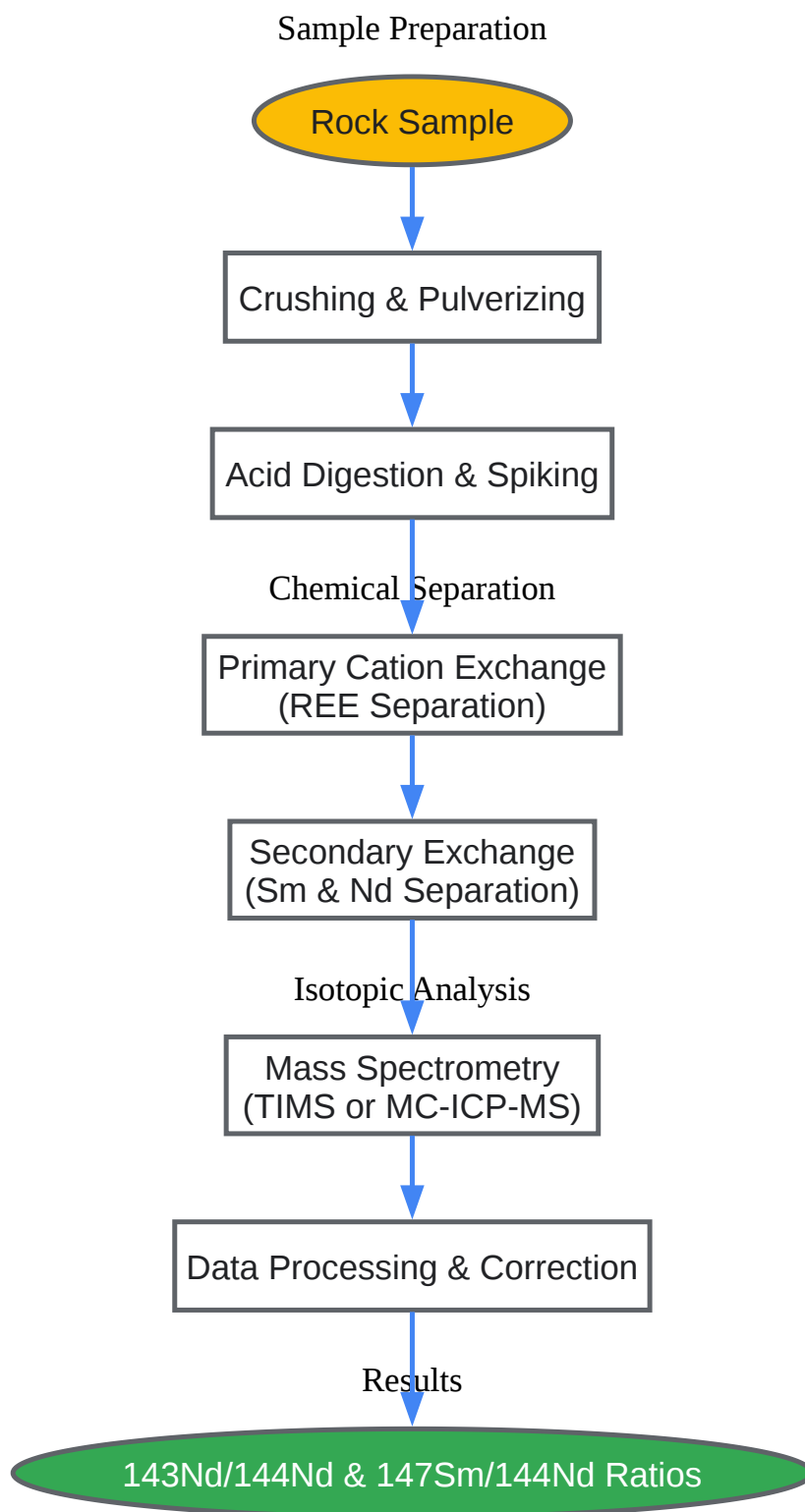
- Sample Loading: Evaporate the purified Nd and Sm fractions to dryness and re-dissolve in a small amount of dilute HNO_3 . Load the solution onto a pre-cleaned metal filament (e.g., Re)

for Thermal Ionization Mass Spectrometry (TIMS) or introduce it into a nebulizer for Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

- **Isotopic Analysis:** Measure the isotopic ratios of Nd (e.g., $^{143}\text{Nd}/^{144}\text{Nd}$) and Sm. The ^{144}Nd isotope is used for normalization as it is non-radiogenic.
- **Data Correction:** Correct the measured ratios for mass fractionation. For MC-ICP-MS, which has a larger mass bias than TIMS, this correction is particularly critical.^[11] Isobaric interferences from other elements (e.g., ^{144}Sm on ^{144}Nd and ^{142}Ce on ^{142}Nd) must also be corrected for, which is why a clean chemical separation is essential.^[14]

Visualizations of Workflows and Logical Relationships

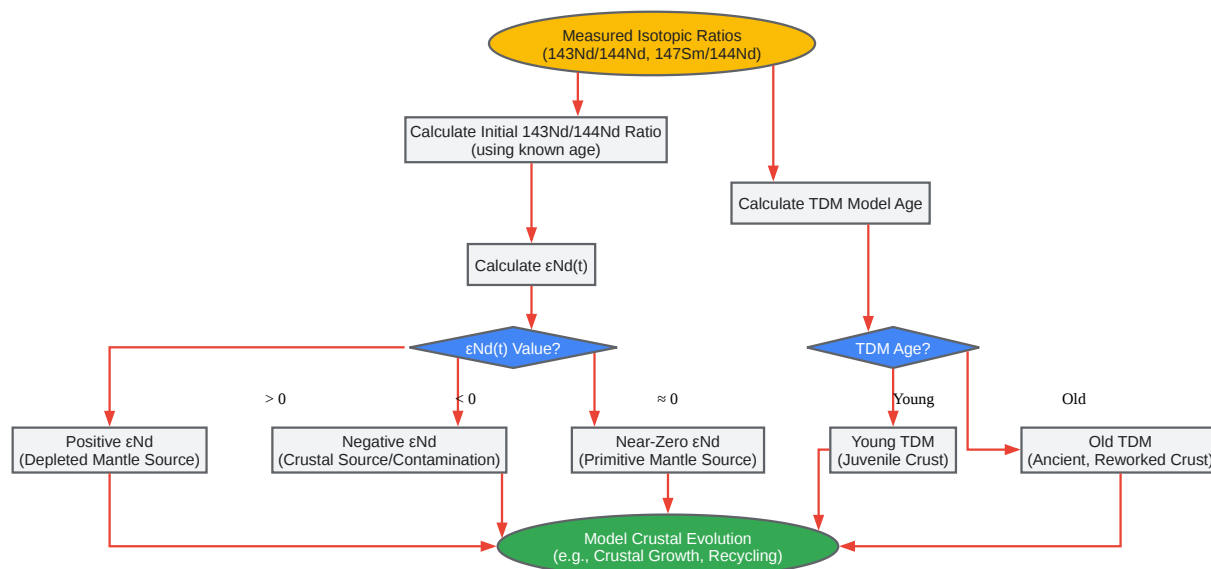
Experimental Workflow for Sm-Nd Isotope Analysis

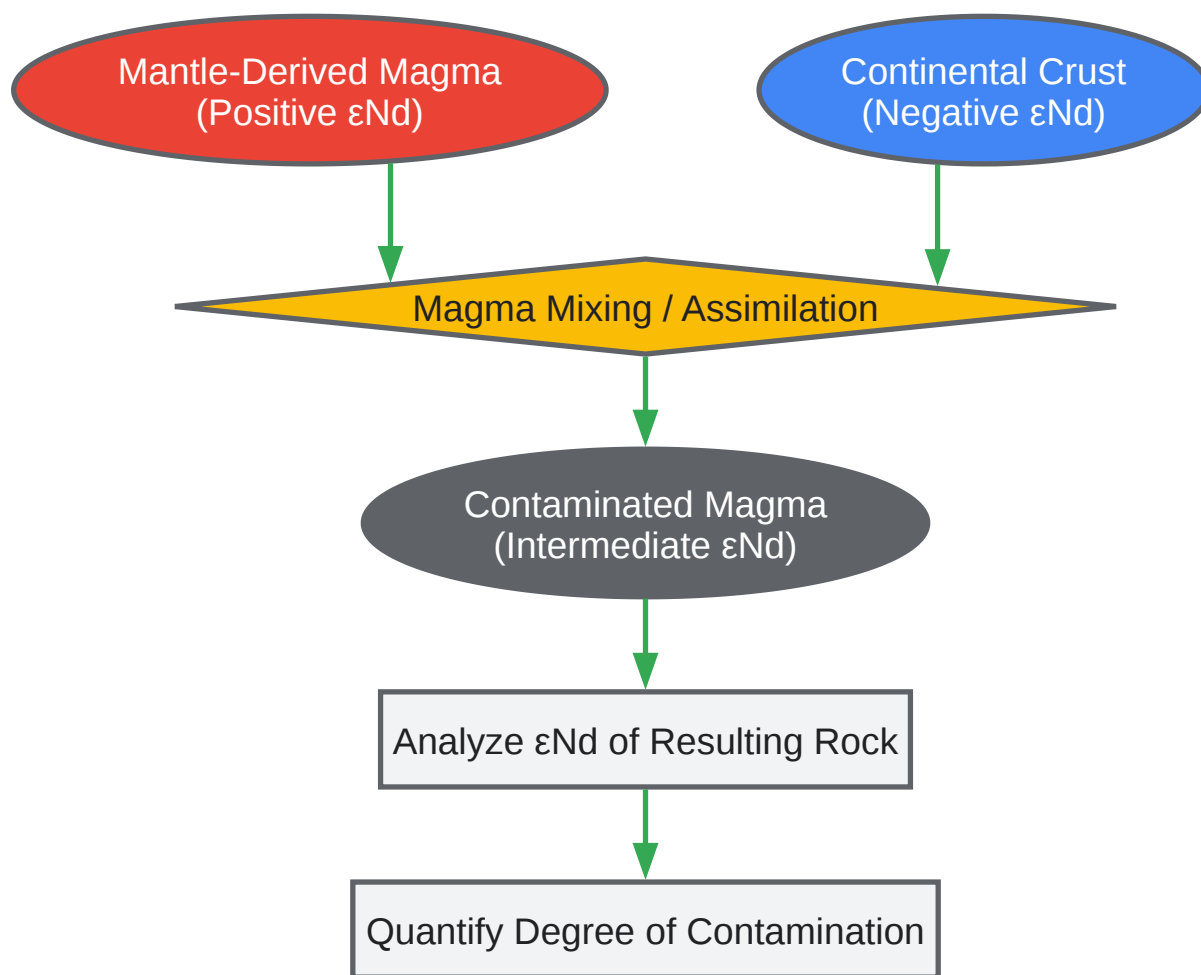


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Caption: Workflow for Sm-Nd Isotope Analysis.

Logical Workflow for Interpreting Nd Isotope Data in Crustal Evolution





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